

An In-depth Technical Guide to the Physicochemical Properties of Methyltriethylammonium Carbonate

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Compound of Interest

Compound Name: *Methyltriethylammonium carbonate*

Cat. No.: *B8594406*

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Introduction

Methyltriethylammonium carbonate, also known as triethylmethylammonium methyl carbonate, is an ionic liquid with the chemical formula $C_9H_{21}NO_3$.^{[1][2]} As a member of the quaternary ammonium salt family, it possesses a unique combination of properties that makes it a compound of interest for various academic and industrial applications. Its structure, featuring a triethylmethylammonium cation and a methyl carbonate anion, positions it as a potential candidate for roles in catalysis, specialty synthesis, and materials science.^[1] This guide provides a comprehensive overview of its physicochemical properties, synthesis, stability, and experimental characterization protocols.

This compound is typically supplied as a solution, often around 50% concentration in a methanol and water mixture.^{[1][3]} It is classified as a dangerous good for transport, necessitating careful handling and storage procedures.^{[1][4]}

Physicochemical Properties

The known physicochemical properties of **methyltriethylammonium carbonate** are summarized in the table below. A significant portion of the data is derived from its commercially

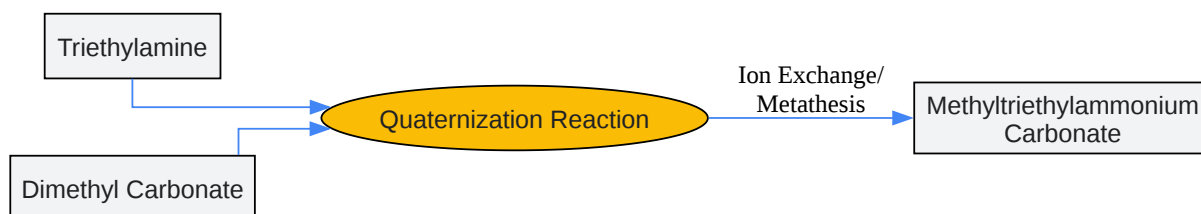
available solution form or computed from its chemical structure.

Property	Value	Source(s)
CAS Number	113840-08-7	[2][3][4]
Molecular Formula	C ₉ H ₂₁ NO ₃	[1][2][4]
Molecular Weight	191.27 g/mol	[2][3][4]
IUPAC Name	methyl carbonate;triethyl(methyl)azani um	[2]
Appearance	Typically available as a solution	[1][3]
Melting Point	Not available (N/A); likely susceptible to thermal degradation	[1]
Boiling Point	Not available (N/A); likely susceptible to thermal degradation	[1]
Solubility	Typically dissolved in methanol-water mixtures	[1]
Refractive Index	n _{20/D} 1.407 (~50% in methanol: water 2:3)	[3]
Stability	Stable under normal conditions; sensitive to thermal degradation.[1][5]	

Synthesis and Purification

The synthesis of **methyltriethylammonium carbonate** is generally achieved through a quaternization reaction. This process involves the reaction of triethylamine with a suitable methyl carbonate derivative under controlled conditions.[1] A common synthetic strategy

includes the alkylation of the tertiary amine precursor with dimethyl carbonate, followed by an ion exchange or metathesis step to yield the final product.[1]



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Figure 1: General synthesis pathway for **methyltriethylammonium carbonate**.

Purity verification of the synthesized compound is crucial and is typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the chemical structure and High-Performance Liquid Chromatography (HPLC) to identify and quantify any impurities.[1]

Spectral Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific spectral data for **methyltriethylammonium carbonate** is not widely published, the expected ^1H and ^{13}C NMR spectra can be inferred from its structure.

- ^1H NMR: The spectrum would show characteristic signals for the ethyl groups (a quartet for the $-\text{CH}_2-$ protons and a triplet for the $-\text{CH}_3$ protons) and a singlet for the N-methyl group. The methyl group of the carbonate anion would also produce a singlet.
- ^{13}C NMR: The spectrum would display distinct signals for the different carbon atoms in the triethylmethylammonium cation and a signal for the methyl carbon of the carbonate anion. The purity of the ionic liquid can be assessed by the absence of signals from residual starting materials or solvents.[6]

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **methyltriethylammonium carbonate** would be characterized by absorption bands corresponding to its functional groups. Key expected peaks include:

- C-H stretching: Vibrations from the methyl and ethyl groups on the cation, typically in the 2800-3000 cm^{-1} region.[7]
- C=O stretching: A strong absorption band from the carbonate anion, typically observed in the range of 1650-1750 cm^{-1} . The exact position can distinguish between linear and cyclic carbonates.[8]
- C-O stretching: Bands associated with the C-O bonds of the carbonate group.
- C-N stretching: Vibrations from the quaternary ammonium cation.[7]

Stability and Storage

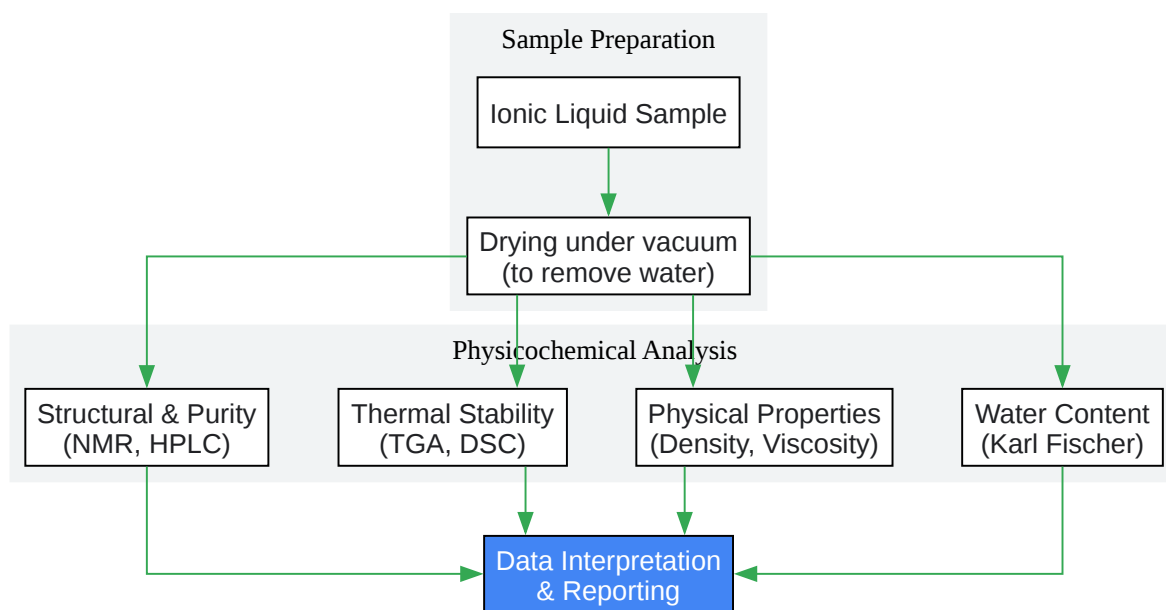
Methyltriethylammonium carbonate exhibits moderate stability. It is stable under normal ambient conditions but is sensitive to heat.[5] Studies on related quaternary ammonium methyl carbonates indicate thermal stability up to approximately 170–180 °C, above which decomposition occurs via decarboxylation and dealkylation.[9][10]

In the presence of water, the methyl carbonate anion can be converted to bicarbonate, which may alter the compound's properties and stability.[9][10] The bicarbonate salts tend to be less thermally stable, decomposing around 140 °C.[9]

Storage Recommendations: To ensure its integrity, **methyltriethylammonium carbonate** should be stored in a tightly closed container in a dry, well-ventilated place, preferably under an inert atmosphere to prevent degradation.[1]

Experimental Protocols

Detailed methodologies are essential for the accurate characterization of **methyltriethylammonium carbonate**.



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Figure 2: General experimental workflow for physicochemical characterization.

Purity and Structural Confirmation

- Objective: To confirm the chemical structure and assess the purity of the sample.
- Methodology (NMR):
 - Dissolve a small amount of the dried ionic liquid in a suitable deuterated solvent (e.g., D₂O or d₆-DMSO).[6]
 - Acquire ¹H and ¹³C NMR spectra using a high-resolution NMR spectrometer.
 - Integrate the proton signals to determine relative proton ratios and compare chemical shifts to expected values.

- Analyze the ^{13}C spectrum to confirm the presence of all unique carbon atoms. Purity is indicated by the absence of extraneous peaks.[6]

Thermal Stability Analysis

- Objective: To determine the decomposition temperature and thermal behavior.
- Methodology (Thermogravimetric Analysis - TGA):
 - Place a small, accurately weighed sample (5-10 mg) into a TGA crucible.
 - Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min).
 - Record the mass of the sample as a function of temperature.
 - The onset temperature of mass loss indicates the beginning of thermal decomposition.[11]

Density and Viscosity Measurement

- Objective: To determine the density and viscosity of the ionic liquid solution.
- Methodology:
 - Use a calibrated instrument such as an Anton Paar Stabinger Viscometer.[12]
 - Equilibrate the sample to the desired temperature (e.g., 20 °C).
 - Perform triplicate measurements to ensure accuracy and report the average values.[12]

Water Content Determination

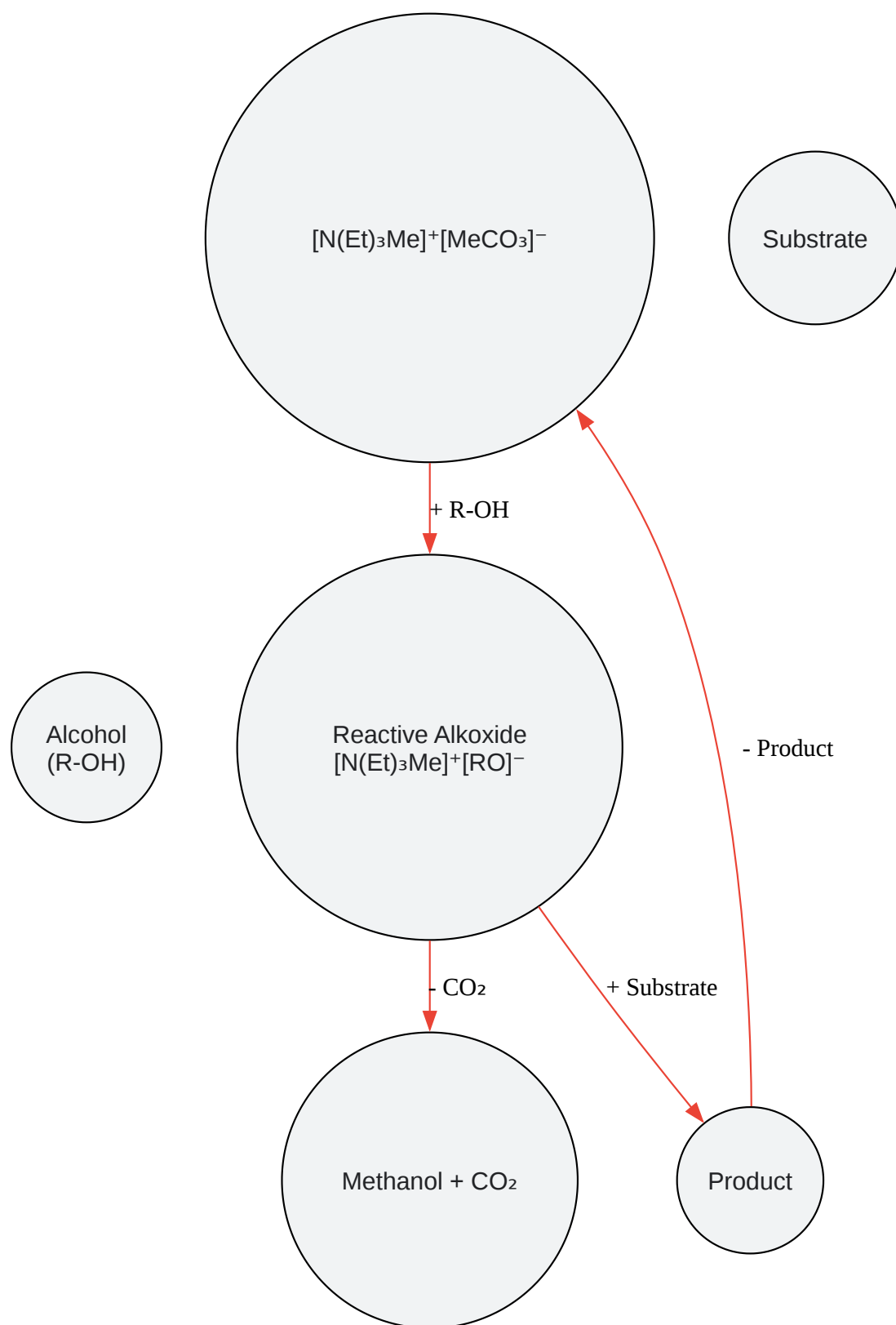
- Objective: To quantify the amount of water present in the sample, as it can significantly affect physicochemical properties.
- Methodology (Karl Fischer Titration):
 - Use a Karl Fischer titrator.

- Inject a known amount of the ionic liquid into the titration cell.
- The titrator automatically determines the water content by reacting it with the Karl Fischer reagent.
- Perform the measurement in triplicate for reproducibility.[\[11\]](#)[\[12\]](#)

Applications and Research Interest

While specific applications for **methyltriethylammonium carbonate** are still emerging, its properties as an ionic liquid suggest potential in several areas.

- **Catalysis:** Like other quaternary ammonium salts, it could function as a phase-transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases. Additionally, related compounds like tetramethylammonium methyl carbonate have been used as metal-free catalysts for transesterification reactions.[\[1\]](#) The catalytic cycle would likely involve the in-situ generation of a reactive alkoxide from the methyl carbonate anion.[\[1\]](#)



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Figure 3: Proposed catalytic cycle for a transesterification reaction.

- CO₂ Capture: Amine-based compounds and ionic liquids are studied for their potential in carbon dioxide capture. The carbonate anion itself suggests a possible interaction with CO₂.
[1]
- Drug Development: Carbonates, particularly calcium carbonate, have been investigated as drug delivery carriers due to their biocompatibility and pH-sensitive properties.[13][14][15]
While not a direct analogue, the carbonate functionality in this ionic liquid could inspire novel formulation strategies.

Safety and Handling

Methyltriethylammonium carbonate is classified as a dangerous good for transportation.[1]
Standard laboratory safety protocols should be followed when handling this compound.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses or goggles, and a lab coat.[5]
- In case of contact:
 - Skin: Rinse the affected area gently with soap and water for 15-20 minutes.[5]
 - Eyes: Flush with water for 15-20 minutes and seek medical attention if irritation persists.[5]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[5]
- Incompatible Materials: Avoid strong acids, strong bases, and oxidizing agents.[5]
- Hazardous Decomposition Products: Upon decomposition, it may release carbon oxides and nitrogen oxides (NO_x).[5]

Conclusion

Methyltriethylammonium carbonate is an ionic liquid with a developing profile. While comprehensive experimental data on the pure compound is limited, its known properties as a solution, combined with data from related quaternary ammonium carbonates, provide a solid foundation for its exploration. Its potential as a catalyst and in other specialty chemical

applications warrants further investigation. The experimental protocols outlined in this guide provide a framework for researchers to systematically characterize this and similar ionic liquids, paving the way for their effective utilization in scientific and industrial settings.

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